

Personal protective equipment for handling SGC6870

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Compound of Interest

Compound Name: SGC6870

Cat. No.: B1193587

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Essential Safety and Handling Guide for SGC6870

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling of **SGC6870**, a potent and selective inhibitor of protein arginine methyltransferase 6 (PRMT6). The following procedures are designed to ensure the safe handling, storage, and disposal of this research chemical, fostering a secure laboratory environment.

SGC6870 is a chemical probe intended for laboratory research use only and is not for human or veterinary use.^[1] As with any potent bioactive compound, appropriate safety measures are paramount to minimize exposure and ensure operational safety. While specific hazard data for **SGC6870** is not fully detailed in publicly available safety data sheets, the following recommendations are based on standard best practices for handling similar chemical compounds in a research setting.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is critical when handling **SGC6870** in both solid and solution forms. The following table summarizes the recommended PPE.

Area of Protection	Required PPE	Specifications & Rationale
Eye Protection	Safety glasses with side shields or goggles	Essential to prevent accidental splashes of SGC6870 solutions from contacting the eyes.
Hand Protection	Nitrile gloves	Standard laboratory practice for handling chemical compounds. Inspect gloves for integrity before use and change them frequently.
Body Protection	Laboratory coat	Protects skin and personal clothing from potential spills and contamination.
Respiratory Protection	Use in a well-ventilated area. A fume hood is recommended for handling the solid compound or preparing stock solutions.	Minimizes the risk of inhaling fine particles of the solid compound.

Operational and Disposal Plans

Adherence to structured operational and disposal protocols is fundamental for the safe management of **SGC6870** in the laboratory.

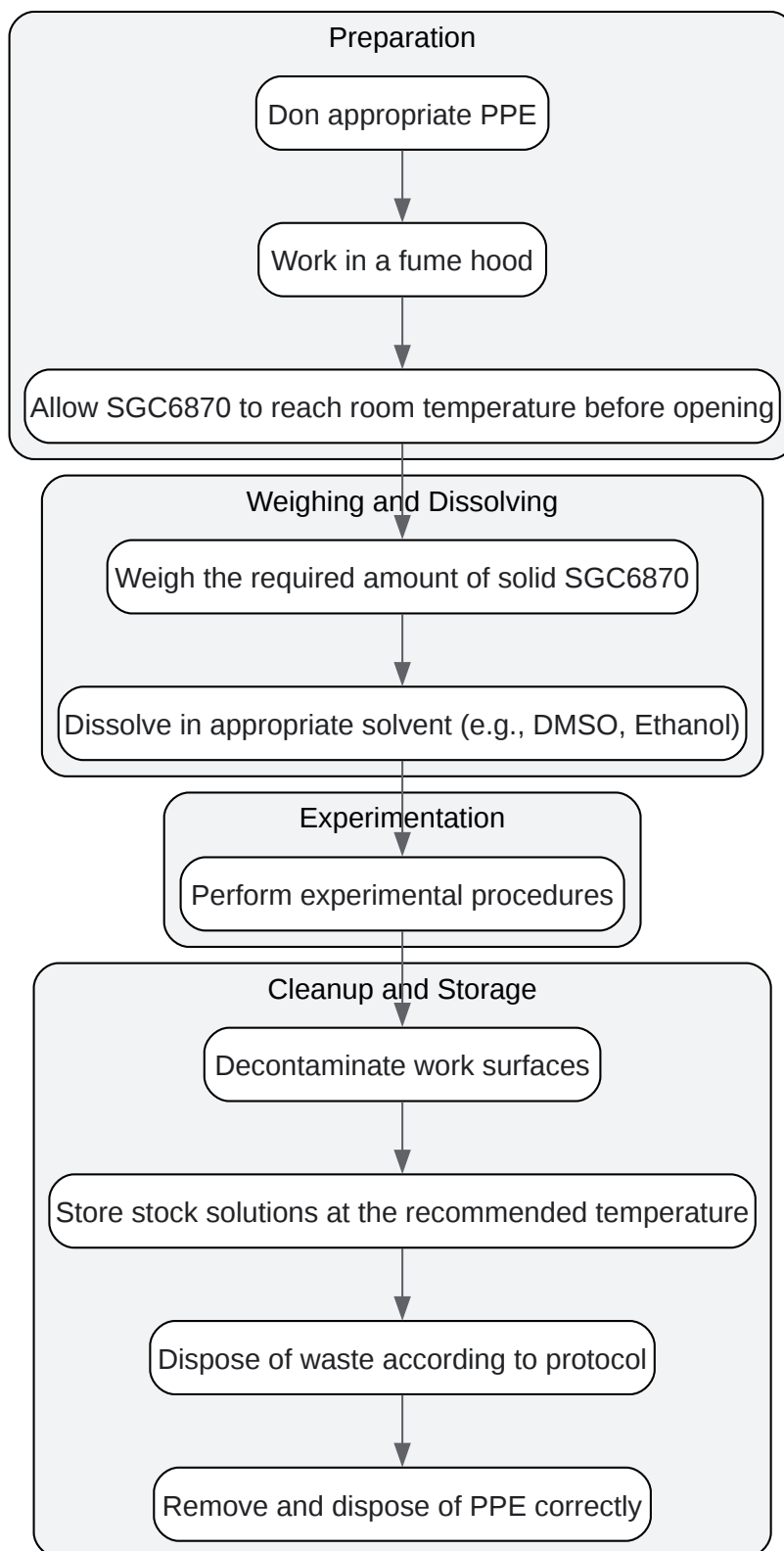
Handling and Storage

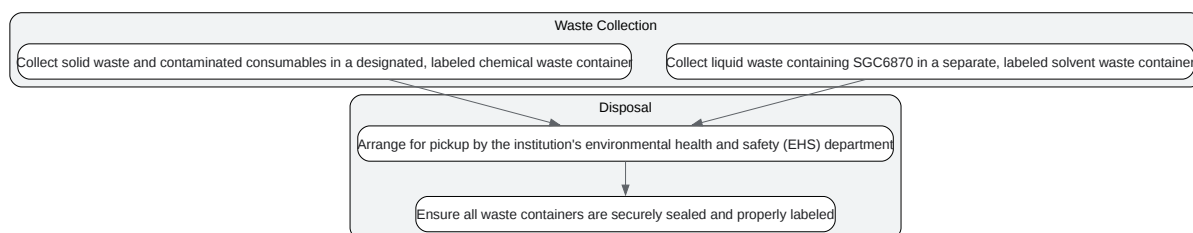
Proper handling and storage are crucial to maintain the integrity of **SGC6870** and to prevent accidental exposure.

Storage:

- Store the solid compound at -20°C for long-term stability.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Stock solutions in solvents such as DMSO or ethanol should also be stored at -20°C, with some sources suggesting storage at -80°C for extended stability in solvent.[\[2\]](#)

Handling Workflow:





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References

- 1. caymanchem.com [caymanchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. SGC 6870 | Protein Arginine Methyltransferases | Tocris Bioscience [tocris.com]
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